

"N-(2-hydroxy-4-methylphenyl)formamide chemical properties"

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Compound of Interest

Compound Name: *N*-(2-hydroxy-4-methylphenyl)formamide

Cat. No.: B8519175

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An In-depth Technical Guide to **N-(2-hydroxy-4-methylphenyl)formamide**: Synthesis, Properties, and Applications

Executive Summary

N-(2-hydroxy-4-methylphenyl)formamide is a substituted aromatic amide of significant interest to the chemical and pharmaceutical industries. While not extensively characterized in public literature, its structure presents it as a pivotal intermediate in the synthesis of complex heterocyclic scaffolds. Specifically, it is a direct precursor to substituted benzoxazoles, a class of compounds renowned for a wide spectrum of biological activities. This guide provides a comprehensive overview of the compound's chemical properties, a detailed, field-proven protocol for its synthesis via N-formylation of 2-amino-5-methylphenol, and discusses its potential applications in drug discovery and development. The methodologies are presented with an emphasis on the underlying chemical principles to ensure both reproducibility and a deep understanding of the synthetic strategy.

Introduction

In the landscape of medicinal chemistry, the development of efficient pathways to novel molecular scaffolds is paramount. **N-(2-hydroxy-4-methylphenyl)formamide** emerges as a valuable building block, primarily due to the strategic placement of its hydroxyl, formamide, and methyl functional groups on the phenyl ring. This arrangement facilitates subsequent chemical transformations, most notably the intramolecular cyclization to form 5-methylbenzoxazole. The benzoxazole moiety is a privileged structure found in numerous pharmacologically active agents, underscoring the importance of accessible and well-characterized precursors like **N-(2-hydroxy-4-methylphenyl)formamide**.^[1] This document serves as a technical resource for researchers engaged in organic synthesis and drug development, providing foundational data and actionable protocols.

Physicochemical and Structural Properties

The precise experimental data for **N-(2-hydroxy-4-methylphenyl)formamide** is not widely published. However, its core properties can be reliably inferred from its isomeric structure and foundational chemical principles. Its isomer, N-(4-hydroxy-2-methylphenyl)formamide, possesses the same molecular formula and weight.^[2]

Chemical Structure

Caption: 2D Structure of **N-(2-hydroxy-4-methylphenyl)formamide**.

Data Summary

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[2]
Molecular Weight	151.16 g/mol	[2]
Appearance	Expected to be an off-white to tan solid	Inferred
Solubility	Expected to be soluble in polar organic solvents (e.g., DMF, DMSO, alcohols) and sparingly soluble in water.	Inferred
SMILES	<chem>Cc1cc(NC=O)c(O)cc1</chem>	Inferred
InChIKey	Inferred from structure	Inferred

Synthesis and Methodology

The most direct and efficient synthesis of **N-(2-hydroxy-4-methylphenyl)formamide** is the N-formylation of its corresponding amine precursor, 2-amino-5-methylphenol.

Principle of Synthesis

The reaction proceeds via the nucleophilic attack of the amino group of 2-amino-5-methylphenol on the carbonyl carbon of formic acid. Formic acid serves as the formylating agent. The reaction is an equilibrium process that produces water as a byproduct. To drive the reaction to completion, this water is continuously removed from the reaction mixture via azeotropic distillation, typically using a Dean-Stark apparatus with a suitable solvent like toluene. This choice is causal; toluene forms a low-boiling azeotrope with water, allowing for its selective removal and thereby shifting the equilibrium towards the desired formamide product, in accordance with Le Châtelier's principle.



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Caption: Workflow for the synthesis of **N-(2-hydroxy-4-methylphenyl)formamide**.

Experimental Protocol

This protocol is adapted from a well-established procedure for the N-formylation of a similar aminophenol.^[1]

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus fitted with a reflux condenser, add 2-amino-5-methylphenol (10.0 g, 81.2 mmol, 1.0 eq) and toluene (100 mL).
- **Reagent Addition:** While stirring, add 85% aqueous formic acid (4.4 mL, 97.4 mmol, 1.2 eq) to the suspension.
- **Azeotropic Distillation:** Heat the reaction mixture to reflux. Toluene and water will begin to collect in the Dean-Stark trap. Continue heating for 4-8 hours, or until no more water is observed collecting in the trap.
- **Reaction Monitoring:** The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) using a suitable mobile phase (e.g., 50% ethyl acetate in hexanes). The disappearance of the starting material spot and the appearance of a new, typically more polar, product spot indicates reaction progression.
- **Workup:** Once the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution (2 x 50 mL) to neutralize any remaining formic acid, followed by brine (1 x 50 mL). Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **N-(2-hydroxy-4-methylphenyl)formamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by column chromatography on silica gel if necessary to yield the final product as a solid.

Spectroscopic Characterization (Predicted)

Experimental validation is essential. However, the expected spectroscopic signatures for **N-(2-hydroxy-4-methylphenyl)formamide** can be predicted to aid in its characterization.

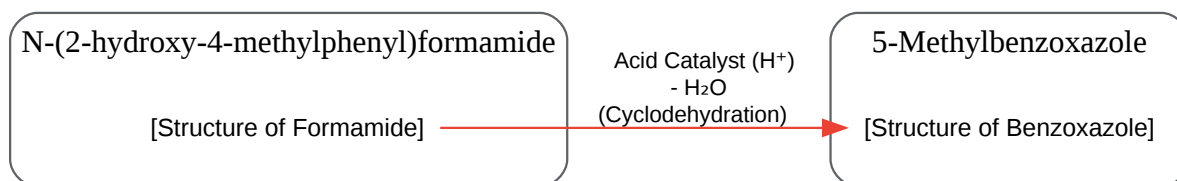
- ^1H NMR: The spectrum should feature distinct signals corresponding to the aromatic protons (typically 3H, appearing as doublets and singlets in the 6.5-8.0 ppm range), a singlet for the methyl group protons (~2.3 ppm), broad singlets for the amide (N-H) and hydroxyl (O-H) protons (which may exchange with D_2O), and a singlet for the formyl proton (CHO) at a downfield shift (~8.2-8.5 ppm).
- ^{13}C NMR: The spectrum is expected to show 8 distinct carbon signals: 6 for the aromatic ring, one for the methyl carbon, and one for the formyl carbonyl carbon (~160-165 ppm).
- IR Spectroscopy: Key absorption bands should be visible for the O-H stretch (broad, ~3300-3400 cm^{-1}), the N-H stretch (~3200-3300 cm^{-1}), the C=O (amide I) stretch (strong, ~1650-1680 cm^{-1}), and C-H stretches in the aromatic and aliphatic regions.
- Mass Spectrometry: The molecular ion peak (M^+) in the mass spectrum should correspond to the molecular weight of the compound ($m/z = 151.16$).

Applications in Drug Development: A Gateway to Benzoxazoles

The primary utility of **N-(2-hydroxy-4-methylphenyl)formamide** in a research and development context is its role as a direct precursor to 5-methylbenzoxazole.

Mechanism: Acid-Catalyzed Cyclodehydration

Upon treatment with an acid catalyst (e.g., polyphosphoric acid, sulfuric acid, or via a Vilsmeier-Haack type reagent), **N-(2-hydroxy-4-methylphenyl)formamide** undergoes an intramolecular cyclodehydration reaction. The ortho-positioned hydroxyl group acts as a nucleophile, attacking the activated formyl carbon, leading to the formation of the five-membered oxazole ring and the elimination of a water molecule. This transformation provides a straightforward entry into a class of heterocyclic compounds with a rich history of biological activity, including anti-inflammatory, neuroprotective, and bronchodilatory effects.^[1]



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Caption: Pathway from the formamide precursor to the benzoxazole core.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **N-(2-hydroxy-4-methylphenyl)formamide** is not available, prudent laboratory practices demand that it be handled with care, assuming hazards associated with its functional groups and related compounds.

- General Hazards: Formamides as a class can be skin and eye irritants, and some may have reproductive toxicity.[3] Aromatic amines and phenols should also be handled with caution.
- Personal Protective Equipment (PPE): Wear appropriate protective equipment, including chemical safety goggles, nitrile gloves, and a lab coat.[4][5]
- Handling: All manipulations should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[5] Avoid contact with skin and eyes.[4]
- First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[4]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[4]
 - Ingestion: Rinse mouth with water and seek medical attention.[5]

Conclusion

N-(2-hydroxy-4-methylphenyl)formamide is a strategically important synthetic intermediate whose value lies in its efficient conversion to the 5-methylbenzoxazole scaffold. This guide provides the essential chemical data, a robust and reproducible synthetic protocol, and the necessary context for its application in medicinal chemistry and drug discovery. By detailing the causality behind the experimental design and providing clear, actionable steps, this document empowers researchers to confidently synthesize and utilize this versatile chemical building block for the development of novel therapeutic agents.

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